

A Comparative Guide to Confirming On-Target Effects of PID-9/DPP9 Inhibition

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of inhibitors targeting Dipeptidyl Peptidase 9 (DPP9), herein referred to as **PID-9**, a serine protease implicated in various cellular processes including immune regulation, cell proliferation, and apoptosis. The on-target effects of **PID-9** inhibitors are compared with alternative strategies, supported by experimental data and detailed methodologies.

Note on Nomenclature: The term "**PID-9**" is not standard in scientific literature. Based on the context of signaling pathways and enzymatic activity, this guide assumes "**PID-9**" refers to Dipeptidyl Peptidase 9 (DPP9).

Comparative Analysis of PID-9 (DPP9) Inhibitors

The following table summarizes the in vitro potency and selectivity of various small molecule inhibitors of DPP9. The data has been compiled from multiple sources and serves as a comparative overview. Direct comparison of absolute values should be approached with caution as experimental conditions may have varied between studies.



Inhibitor	DPP9 IC50 (nM)	DPP8 IC50 (nM)	Selectivity (DPP8/DPP9)	Reference(s)
Highly Selective DPP9 Inhibitors				
Compound 42	3	600	~200	[1]
Dual DPP8/DPP9 Inhibitors				
1G244	53	14	0.26	[2]
allo-isoleucyl isoindoline	55	38	0.69	[3]
Val-boroPro (Talabostat)	-	-	-	[2]
DPP4 Inhibitors with DPP9 Activity				
Vildagliptin	230 (Ki)	2200	~9.6	[2]
Saxagliptin	98 (Ki)	508 (Ki)	~5.2	[4]
Other Investigational Inhibitors				
Compound 16 (Sulphostin derivative)	298	14	0.05	[2]
4-oxo-β-lactam (Compound 12)	>2000	95 (Ki')	>0.05	

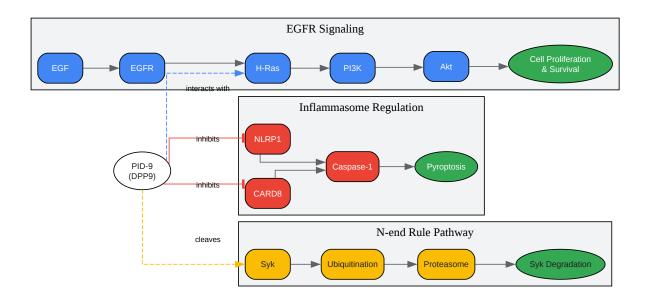
Disclaimer: IC50 and Ki values are dependent on assay conditions (e.g., substrate concentration, enzyme concentration, temperature). The data presented here is for comparative purposes and has been extracted from the cited literature.



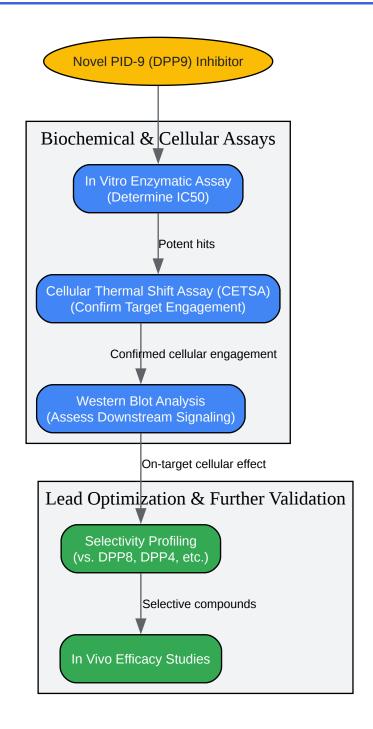
Signaling Pathways Involving PID-9 (DPP9)

DPP9 is a cytosolic enzyme involved in several key signaling pathways. Understanding these pathways is crucial for elucidating the on-target effects of its inhibitors.









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